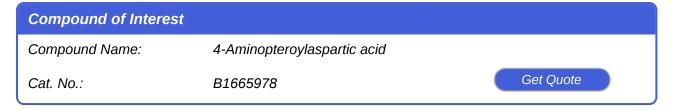


4-Aminopteroylaspartic Acid: A Technical Guide to an Archetypal Antifolate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **4-aminopteroylaspartic acid**, a compound closely related to the well-known folate antagonist, aminopterin. Due to the scarcity of information on the aspartic acid conjugate, this document will focus on its near structural and functional analog, 4-aminopteroyl-L-glutamic acid, commonly known as aminopterin. Aminopterin is a potent inhibitor of dihydrofolate reductase (DHFR), a critical enzyme in the folate metabolic pathway, and has been a cornerstone in the development of chemotherapy. This guide will delve into its chemical identity, mechanism of action, quantitative data on its biological activity, and detailed experimental protocols relevant to its study.

Chemical Identification and Properties

While the specific CAS number and IUPAC name for **4-Aminopteroylaspartic acid** are not readily available in public databases, we present the details for the closely related and extensively studied compound, aminopterin.



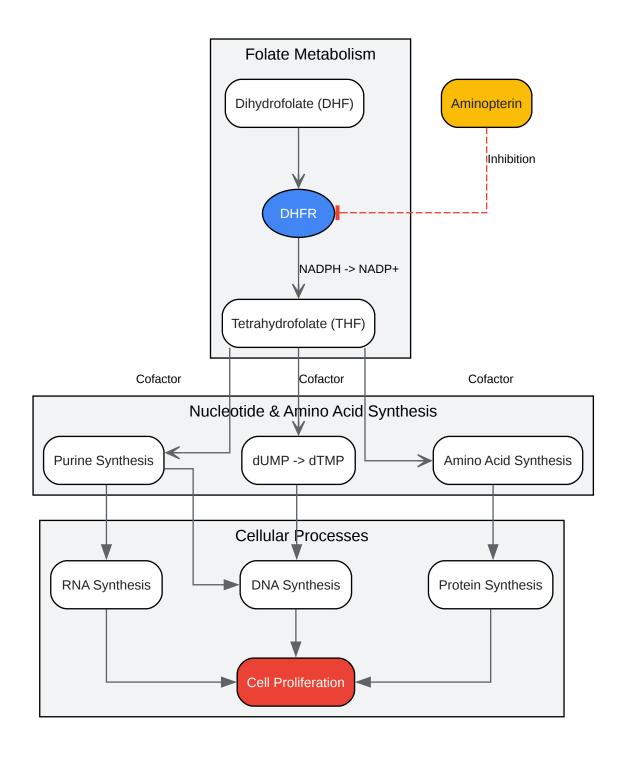
Identifier	Value
Common Name	Aminopterin
Synonyms	4-Aminofolic acid, 4-Amino-PGA, 4- Aminopteroyl-L-glutamic acid
CAS Number	54-62-6
IUPAC Name	(2S)-2-[[4-[[(2,4-diaminopteridin-6-yl)methyl]amino]benzoyl]amino]pentanedioic acid
Molecular Formula	C19H20N8O5
Molecular Weight	440.41 g/mol

Mechanism of Action

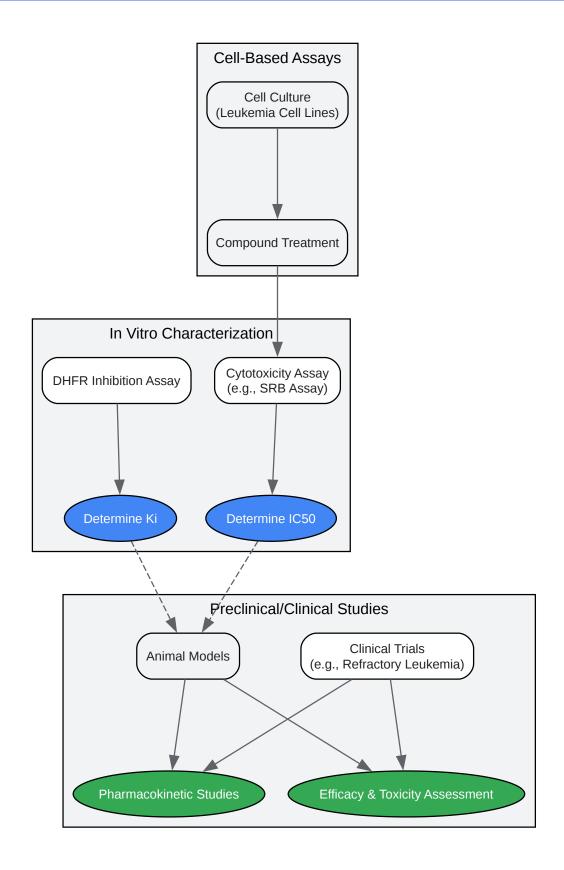
Aminopterin exerts its biological effects through the potent and competitive inhibition of dihydrofolate reductase (DHFR).[1][2] DHFR is a key enzyme in the folate pathway, responsible for the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF is an essential cofactor for the synthesis of purines, thymidylate, and certain amino acids, which are the building blocks of DNA, RNA, and proteins.[1] By blocking DHFR, aminopterin leads to a depletion of the intracellular THF pool, which in turn inhibits cellular proliferation, particularly in rapidly dividing cells such as cancer cells.

Signaling Pathway of Dihydrofolate Reductase Inhibition









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